Application Notes and Protocols for the Development of Piperazine-Based Therapeutic Agents

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-(Bicyclo[2.2.1]heptan-2-ylmethyl)piperazine*
Cat. No.:	*B13599766*

Get Quote

Introduction: The Privileged Piperazine Scaffold in Modern Drug Discovery

The piperazine ring, a six-membered heterocycle with two opposing nitrogen atoms, is a cornerstone of modern medicinal chemistry.[1][2] Its prevalence in a vast number of clinically successful drugs has earned it the designation of a "privileged scaffold."[3] This is not by chance; the unique physicochemical properties of the piperazine moiety, including its conformational flexibility, basicity, and the synthetic tractability of its nitrogen atoms, make it an ideal building block for creating compounds with favorable pharmacokinetic and pharmacodynamic profiles.[3][4] The two nitrogen atoms provide a high polar surface area and act as hydrogen bond acceptors and donors, which often leads to improved aqueous solubility and oral bioavailability.[4] Furthermore, these nitrogen atoms serve as convenient handles for chemical modification, allowing for the fine-tuning of a molecule's properties to enhance its affinity and specificity for a biological target.[4]

© 2026 BenchChem. All rights reserved.

This guide provides detailed application notes and protocols for researchers engaged in the development of piperazine-based compounds across three key therapeutic areas: antipsychotics, antidepressants, and anticancer agents. The methodologies described herein are foundational for the synthesis, characterization, and biological evaluation of novel piperazine derivatives.

I. Piperazine-Based Antipsychotics: Targeting Dopaminergic and Serotonergic Pathways

The development of antipsychotic drugs has been heavily influenced by the piperazine scaffold. Many typical and atypical antipsychotics feature a piperazine ring, which is crucial for their interaction with key neurotransmitter receptors, primarily dopamine D2 and serotonin 5-HT2A receptors.[5][6][7] The mechanism of action of most antipsychotics involves the antagonism of D2 receptors in the brain's mesolimbic pathway, which is thought to alleviate the positive symptoms of schizophrenia, such as hallucinations and delusions.[5][7][8] Atypical antipsychotics often exhibit a multi-target profile, also acting on serotonin receptors, which is believed to contribute to their efficacy against negative symptoms and a more favorable side-effect profile.[9]

A. Synthesis of N-Arylpiperazine Derivatives: A General Protocol

A common and versatile method for synthesizing the core of many piperazine-based antipsychotics is the N-arylation of piperazine. The following protocol describes a general approach.

Protocol 1: Synthesis of N-Arylpiperazines

- Reaction Setup: In a round-bottom flask, combine the desired aniline (1.0 eq), bis(2-chloroethyl)amine hydrochloride (1.1 eq), and a high-boiling point solvent such as diethylene glycol monomethyl ether.
- Reaction Conditions: Heat the mixture to 150°C and stir for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

© 2026 BenchChem. All rights reserved.

- Work-up: After cooling to room temperature, the reaction mixture is poured into water and basified with a suitable base (e.g., NaOH) to a pH of 10.
- Extraction: The aqueous layer is extracted multiple times with an organic solvent like ethyl acetate. The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel to yield the desired N-arylpiperazine.[10]

B. In Vitro Evaluation: Receptor Binding Affinity

A critical step in the development of novel antipsychotics is to determine their binding affinity for dopamine and serotonin receptors. The competitive radioligand binding assay is the gold standard for this purpose.[11]

Protocol 2: Dopamine D2 Receptor Competitive Binding Assay

This protocol outlines the determination of a test compound's affinity for the D2 receptor using [^{3}H]-Spiperone, a well-characterized radioligand.[2][12][13]

Materials:

- HEK293 cells stably expressing the human dopamine D2 receptor.
- Membrane Preparation Buffer: 50 mM Tris-HCl, pH 7.4, with protease inhibitors.
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl2, 0.1 mM EDTA, pH 7.4.[2]
- Radioligand: [^{3}H]-Spiperone (specific activity ~16.2 Ci/mmol).
- Non-specific Binding Control: 10 µM (+)-Butaclamol.[2]
- Test Compound: Serial dilutions of the piperazine derivative.
- Glass fiber filters (GF/C).
- Scintillation cocktail and counter.

© 2026 BenchChem. All rights reserved.

Procedure:

- Membrane Preparation:
  - Culture and harvest HEK293-D2 cells.
  - Homogenize cells in ice-cold Membrane Preparation Buffer.
  - Centrifuge the homogenate at 40,000 x g for 20 minutes at 4°C.
  - Resuspend the membrane pellet in Assay Buffer and determine the protein concentration (e.g., using a BCA assay).[2]
- Binding Assay (96-well plate format):
  - To each well, add the following in order:
    - 150 µL of the membrane preparation (3-20 µg protein).[2][14]
    - 50 µL of the test compound at various concentrations or 50 µL of 10 µM (+)-butaclamol (for non-specific binding) or 50 µL of Assay Buffer (for total binding).[2]
    - 50 µL of [^{3}H]-Spiperone at a concentration of approximately 2-3 times its Kd (e.g., ~0.25 nM).[2][12]
  - Incubate the plate at 30°C for 60 minutes with gentle agitation.[14]
- Filtration and Counting:
  - Rapidly filter the contents of each well through GF/C filters pre-soaked in 0.3% polyethyleneimine (PEI) to reduce non-specific binding.[15]
  - Wash the filters multiple times with ice-cold wash buffer.
  - Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.[2]
- Data Analysis:

© 2026 BenchChem. All rights reserved.

- Calculate specific binding: Total Binding - Non-specific Binding.
- Plot the percentage of specific binding against the logarithm of the test compound concentration.
- Determine the IC50 value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand).
- Calculate the Ki (inhibition constant) using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.[16]

II. Piperazine-Based Antidepressants: Modulating the Serotonergic System

The piperazine moiety is also a prominent feature in many antidepressant drugs.[17][18] These compounds often exert their therapeutic effects by modulating the serotonergic system, for instance, by inhibiting the reuptake of serotonin from the synaptic cleft, thereby increasing its availability.[19][20] Some multi-modal antidepressants with a piperazine core also interact with various serotonin receptor subtypes.[16]

A. In Vitro Evaluation: Serotonin Transporter (SERT) Uptake Assay

This assay measures the ability of a compound to inhibit the reuptake of serotonin into cells, a primary mechanism of action for many antidepressants.

Protocol 3: [^{3}H]-Serotonin Uptake Inhibition Assay

This protocol uses HEK-293 cells expressing the human serotonin transporter (SERT).

Materials:

- HEK-293 cells stably expressing human SERT.
- Assay Buffer: Modified Tris-HEPES buffer, pH 7.1.

© 2026 BenchChem. All rights reserved.

- Radioligand: [^{3}H]-Serotonin.
- Control Inhibitor: 1 µM Fluoxetine.
- Test Compound: Serial dilutions of the piperazine derivative.

Procedure:

- Cell Plating: Plate HEK-293-SERT cells in a suitable format (e.g., 96-well plate).
- Pre-incubation: Pre-incubate the cells with the test compound or vehicle in Assay Buffer for 20 minutes at 25°C.[19]
- Initiation of Uptake: Add [^{3}H]-Serotonin (final concentration ~65 nM) to initiate the uptake and incubate for an additional 15 minutes.[19]
- Termination and Measurement: Terminate the uptake by washing the cells with ice-cold buffer. Lyse the cells and measure the amount of incorporated radioactivity using a scintillation counter.
- Data Analysis: Determine the percentage inhibition of serotonin uptake compared to the control. A reduction of ≥50% is typically considered significant inhibitory activity.[19]

B. In Vivo Evaluation: Forced Swim Test (FST)

The Forced Swim Test is a widely used behavioral assay to screen for antidepressant-like activity in rodents.[3][21][22][23] The test is based on the principle that when placed in an inescapable container of water, animals will eventually adopt an immobile posture. Antidepressant treatment has been shown to increase the duration of mobility (swimming or climbing) and reduce the duration of immobility.[22][24]

Protocol 4: Forced Swim Test in Mice

Materials:

- Cylindrical glass or Plexiglas tank (e.g., 30 cm height x 20 cm diameter).
- Water at 23-25°C, filled to a depth of 15 cm.[3]

© 2026 BenchChem. All rights reserved.

- Video recording equipment.

Procedure:

- Acclimation: Bring the mice to the testing room to acclimate.
- Test Session:
  - Gently place each mouse into the water tank.
  - The total test duration is typically 6 minutes.[3]
  - Record the entire session for later analysis.
- Post-Test Care: After the test, remove the mice from the water, dry them with a towel, and place them in a warm, dry environment.[21]
- Behavioral Analysis:
  - Analyze the last 4 minutes of the 6-minute test session.[3]
  - Score the duration of immobility, defined as the time the mouse spends floating with only minor movements necessary to keep its head above water.
  - A significant decrease in immobility time in the drug-treated group compared to the vehicle-treated control group is indicative of antidepressant-like activity.

III. Piperazine-Based Anticancer Agents: Inducing Cell Death

The versatility of the piperazine scaffold has also been exploited in the development of anticancer agents.[1][25][26] Piperazine-containing compounds have been shown to exhibit a wide range of anticancer activities through various mechanisms, including the induction of apoptosis (programmed cell death).[23]

A. In Vitro Evaluation: Cell Viability and Proliferation

© 2026 BenchChem. All rights reserved.

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.[18][27][28]

Protocol 5: MTT Cell Viability Assay

Materials:

- Cancer cell line of interest (e.g., HCT-116 colon cancer cells).
- Complete cell culture medium.
- 96-well plates.
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS).[18][27]
- Solubilization solution (e.g., DMSO or a solution of 0.2% NP-40 and 8 mM HCl in isopropanol).[27]
- Microplate reader.

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the piperazine-based test compound for a specified duration (e.g., 72 hours).[29]
- MTT Addition: Add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C.[29]
- Formazan Solubilization: Carefully remove the medium and add 100 µL of solubilization solution to each well to dissolve the formazan crystals.[29]
- Absorbance Measurement: Measure the absorbance at a wavelength between 550 and 600 nm using a microplate reader.[28]

© 2026 BenchChem. All rights reserved.

- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control cells and determine the IC50 value (the concentration of the compound that causes 50% inhibition of cell growth).

B. In Vitro Evaluation: Apoptosis Detection

The Annexin V/Propidium Iodide (PI) assay is a widely used method to detect apoptosis by flow cytometry.[5][30]

Protocol 6: Annexin V-FITC/PI Apoptosis Assay

Materials:

- Cancer cell line treated with the test compound.
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer).
- Flow cytometer.

Procedure:

- Cell Preparation:
  - Induce apoptosis in the target cells by treating them with the piperazine compound. Include a vehicle-treated negative control.
  - Harvest the cells (including both adherent and floating cells) and wash them with cold PBS.
- Staining:
  - Resuspend the cells in 1X Binding Buffer at a concentration of ~1 x 10^6 cells/mL.
  - To 100 µL of the cell suspension, add 5 µL of Annexin V-FITC and 5 µL of PI.[30]
  - Gently vortex and incubate for 15-20 minutes at room temperature in the dark.
- Flow Cytometry Analysis:

© 2026 BenchChem. All rights reserved.

- Add 400 µL of 1X Binding Buffer to each tube.
- Analyze the samples by flow cytometry. Annexin V-FITC is typically detected in the FL1 channel (green fluorescence), and PI in the FL2 channel (red fluorescence).

- Data Interpretation:
  - Viable cells: Annexin V-negative and PI-negative.
  - Early apoptotic cells: Annexin V-positive and PI-negative.
  - Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.

C. In Vitro Evaluation: Caspase Activity Assay

Caspases are a family of proteases that play a central role in the execution of apoptosis. Measuring the activity of executioner caspases, such as caspase-3 and -7, provides a direct assessment of apoptosis induction.[17][26]

Protocol 7: Caspase-3/7 Activity Assay

This protocol describes a fluorometric or colorimetric assay for caspase-3/7 activity.

Materials:

- Cell lysate from treated and control cells.
- Caspase-3/7 Assay Kit (containing a specific substrate, e.g., Ac-DEVD-pNA for colorimetric or Ac-DEVD-AFC for fluorometric detection).
- Microplate reader (spectrophotometer or fluorometer).

Procedure:

- Cell Lysis: After treatment, lyse the cells using the lysis buffer provided in the kit.
- Assay Reaction:
  - In a 96-well plate, add the cell lysate to each well.

© 2026 BenchChem. All rights reserved.

- Add the caspase-3/7 substrate to each well.

- Incubation: Incubate the plate at 37°C for a specified time, allowing the active caspases in the lysate to cleave the substrate.

- Measurement: Measure the absorbance (for colorimetric assays, e.g., at 405 nm for pNA) or fluorescence (for fluorometric assays, e.g., excitation at 400 nm and emission at 505 nm for AFC) using a microplate reader.[17]

- Data Analysis: The signal intensity is directly proportional to the caspase-3/7 activity in the sample. Compare the activity in treated samples to that in control samples.

IV. Data Presentation and Visualization

Quantitative Data Summary

Table 1: Illustrative In Vitro Activity of a Hypothetical Piperazine-Based Antipsychotic (Compound X)

Receptor	Radioligand	Ki (nM)
Dopamine D2	[^{3}H]-Spiperone	1.5
Serotonin 5-HT2A	[^{3}H]-Ketanserin	2.8

Table 2: Illustrative In Vitro Activity of a Hypothetical Piperazine-Based Anticancer Agent (Compound Y)

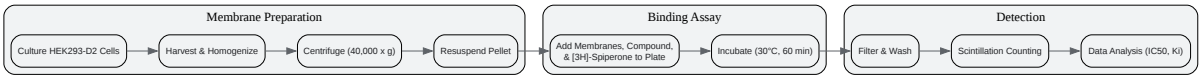
Cell Line	Assay	IC50 (µM)
HCT-116 (Colon)	MTT Assay	5.2
MCF-7 (Breast)	MTT Assay	8.9

Table 3: Apoptosis Induction by Compound Y in HCT-116 Cells (24h Treatment)

© 2026 BenchChem. All rights reserved.

Concentration (μM)	% Early Apoptotic Cells	% Late Apoptotic/Necrotic Cells
0 (Control)	4.1 ± 0.5	2.3 ± 0.3
5	25.6 ± 2.1	10.4 ± 1.2
10	48.2 ± 3.5	22.7 ± 2.5

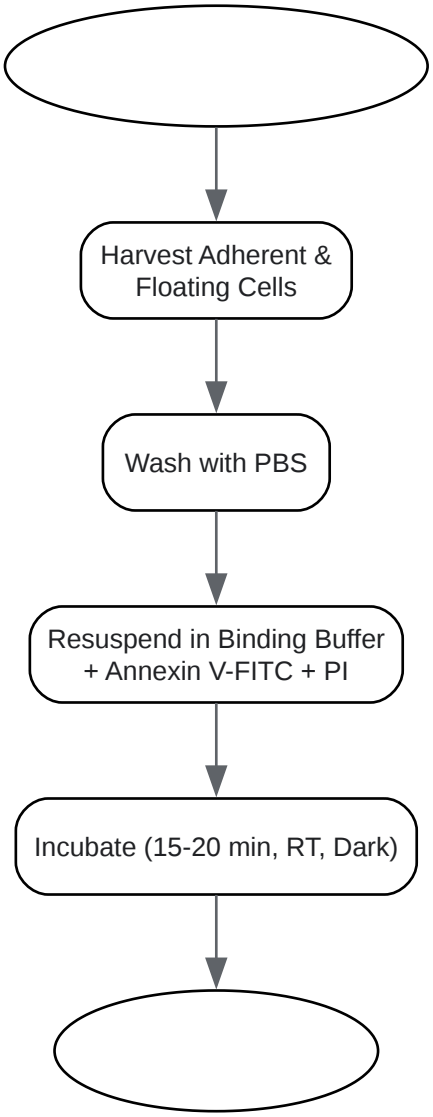
Experimental Workflow Diagrams



Click to download full resolution via product page

Caption: Workflow for Dopamine D2 Receptor Binding Assay.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Annexin V/PI Apoptosis Assay.

V. References

- Piperazine Derivatives: A Privileged Scaffold in Modern Synthesis and Medicinal Chemistry. (2026, January 19). Source Not Specified.
- The piperazine scaffold for novel drug discovery efforts: the evidence to date. (2022, July 28). Taylor & Francis Online.

© 2026 BenchChem. All rights reserved.

- [3H]-Spiperone Competition Binding to Dopamine D2, D3 and D4 Receptors. (2025, November 20). Bio-protocol.
- An Overview of Piperazine Scaffold as Promising Nucleus for Different Therapeutic Targets. (2020, July 28). ResearchGate.
- The MTT Assay: A Valuable Tool for Measuring Cell Viability. (n.d.). Creative Diagnostics.
- Application Notes and Protocols for a Selective Dopamine D2/D3 Receptor Antagonist. (n.d.). Benchchem.
- Annexin V detection protocol for apoptosis. (n.d.). Abcam.
- Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method. (2013, March 20). SciSpace.
- A General and Convenient Synthesis of N-Aryl Piperazines. (2025, August 7). ResearchGate.
- Caspase 3/7 Activity Assay: Principles, Protocols, and Practical Applications. (2026, January 27). Source Not Specified.
- The Mouse Forced Swim Test. (n.d.). JoVE.
- What is the mechanism of Perphenazine? (2024, July 17). Patsnap Synapse.
- Synthesis of novel 5-HT1A arylpiperazine ligands: Binding data and computer-aided analysis of pharmacological potency. (2023, February 1). Cherry.
- Design, synthesis, and biological evaluation of N-arylpiperazine derivatives as interferon inducers. (2020, October 16). PMC.
- Annexin V-Dye Apoptosis Assay. (n.d.). G-Biosciences.
- MTT Assay Protocol for Cell Viability and Proliferation. (n.d.). Merck.
- Forced Swim Test v.3. (n.d.). Source Not Specified.

© 2026 BenchChem. All rights reserved.

- Piperazine, a Key Substructure for Antidepressants: Its Role in Developments and Structure-Activity Relationships. (2021, June 17). PubMed.
- The Forced Swim Test as a Model of Depressive-like Behavior. (2015, March 2). SciSpace.
- MTT assay protocol. (n.d.). Abcam.
- Factsheet on the forced swim test. (n.d.). LASA.
- FITC Annexin V and PI Apoptosis Kit. (n.d.). Source Not Specified.
- Mechanism of action of novel piperazine containing a toxicant against human liver cancer cells. (2016, March 17). PMC.
- Concentration of receptor and ligand revisited in a modified receptor binding protocol for high-affinity radioligands: [3H]spiperone binding to D2 and D3 dopamine receptors. (n.d.). PMC.
- Table 3, Detailed protocol for the D2 binding secondary assay. (2016, July 15). Probe Reports from the NIH Molecular Libraries Program.
- SERT Human Serotonin Transporter Functional Antagonist Uptake LeadHunter Assay. (n.d.). TW.
- Development of serotonin transporter reuptake inhibition assays using JAR cells. (2018, March 16). PMC.
- Application Notes and Protocols for Radioligand Binding Assays with Dibenzoxazepines. (2025, December). Benchchem.
- An insight into the therapeutic potential of piperazine-based anticancer agents. (2018, December 6). TÜBİTAK Academic Journals.
- Novel Piperazine Derivatives of Vindoline as Anticancer Agents. (n.d.). PMC.
- Caspase-3/7 Cell-Based Activity Assay Kit. (2024, September 24). Cayman Chemical.

© 2026 BenchChem. All rights reserved.

- Synthesis and In Vitro Evaluation of Novel Dopamine Receptor D2 3,4-dihydroquinolin-2(1H)-one Derivatives Related to Aripiprazole. (2021, August 24). MDPI.
- A brief history of the development of antidepressant drugs: From monoamines to glutamate. (n.d.). Source Not Specified.
- Technical Support Center: Purification of Piperazine-Containing Compounds. (n.d.). Benchchem.
- Discovery of novel arylpiperazine-based DA/5-HT modulators as potential antipsychotic agents - Design, synthesis, structural studies and pharmacological profiling. (2023, April 5). PubMed.
- Setup and Evaluation of the TRACT Assay Principle for the In Vitro Functional Characterization of Modulators of the Serotonin Transporter and the Serotonin 2A Receptor. (2025, August 6). ACS Publications.
- Data Sheet Radioligand Binding Assay Protocol. (n.d.). Gifford Bioscience.
- The Recent Development of Piperazine and Piperidine Derivatives as Antipsychotic Agents. (n.d.). PubMed.
- Caspase-3/7 assay on anti-cancer drugs-treated A549 cells using HCA. (n.d.). ResearchGate.
- Development of a 5-hydroxytryptamine(2A) receptor binding assay for high throughput screening using 96-well microfilter plates. (2000, August 15). PubMed.
- Development and Validation of Green and High-Throughput Microwell Spectrophotometric Assay for the Determination of Selective Serotonin Reuptake Inhibitors in Their Pharmaceutical Dosage Forms. (2023, May 21). MDPI.
- Competitive Radioligand Binding Assays. (n.d.). Alfa Cytology.
- Application Notes and Protocols for In Vitro Assays of Anticancer Agent 205. (n.d.). Benchchem.

© 2026 BenchChem. All rights reserved.

- 5-HT2A Human Serotonin GPCR Binding Agonist Radioligand LeadHunter Assay. (n.d.). FR.
- Pharmacology of antipsychotics. (2025, December 30). Deranged Physiology.
- First-Generation Antipsychotics: An Introduction. (2014, December 13). Psychopharmacology Institute.
- The medicinal chemistry of piperazines: A review. (n.d.). Scilit.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Design, Synthesis and Pharmacological Evaluation of Novel Conformationally Restricted N-arylpiperazine Derivatives Characterized as D2/D3 Receptor Ligands, Candidates for the Treatment of Neurodegenerative Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. The Mouse Forced Swim Test - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. reactionbiology.com [reactionbiology.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. bio-protocol.org [bio-protocol.org]
- 10. Concentration of receptor and ligand revisited in a modified receptor binding protocol for high-affinity radioligands: [3H]spiperone binding to D2 and D3 dopamine receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 11. giffordbioscience.com [giffordbioscience.com]
- 12. Development of a 5-hydroxytryptamine(2A) receptor binding assay for high throughput screening using 96-well microfilter plates - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 13. Synthesis and In Vitro Evaluation of Novel Dopamine Receptor D2 3,4-dihydroquinolin-2(1H)-one Derivatives Related to Aripiprazole [mdpi.com]
- 14. Caspase 3/7 Activity Assay: Principles, Protocols, and Practical Applications [absin.net]
- 15. MTT assay protocol | Abcam [abcam.com]
- 16. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 17. Development of serotonin transporter reuptake inhibition assays using JAR cells - PMC [pmc.ncbi.nlm.nih.gov]
- 18. animal.research.wvu.edu [animal.research.wvu.edu]
- 19. scispace.com [scispace.com]
- 20. Forced swim test in rodents | NC3Rs [nc3rs.org.uk]
- 21. One moment, please... [lasa.co.uk]
- 22. ar.iiarjournals.org [ar.iiarjournals.org]
- 23. promega.com [promega.com]
- 24. creative-diagnostics.com [creative-diagnostics.com]
- 25. merckmillipore.com [merckmillipore.com]
- 26. eurofinsdiscovery.com [eurofinsdiscovery.com]
- 27. docs.abcam.com [docs.abcam.com]
- 28. scispace.com [scispace.com]
- 29. abpbio.com [abpbio.com]
- 30. cdn.caymanchem.com [cdn.caymanchem.com]

- To cite this document: BenchChem. [Application Notes and Protocols for the Development of Piperazine-Based Therapeutic Agents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13599766/docs#application-notes-and-protocols-for-the-development-of-piperazine-based-therapeutic-agents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.